

Barium phosphate CAS number and safety data sheet

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An In-depth Technical Guide to Barium Phosphate

This guide provides comprehensive information on **barium phosphate** for researchers, scientists, and professionals in drug development. It covers the chemical identifiers, safety data, and handling protocols for this inorganic compound.

Chemical Identification

Barium phosphate can refer to several compounds, the most common of which is tribarium diphosphate. Another relevant compound is barium hydrogen phosphate.

Compound Name	Synonyms	Molecular Formula	CAS Number	EC Number
Tribarium diphosphate	Barium orthophosphate	Ba3(PO4)2	13517-08-3	236-856-9
Barium hydrogen phosphate	Barium phosphate, dibasic	BaHPO4	10048-98-3	233-159-1

Physical and Chemical Properties

The properties of the two common forms of **barium phosphate** are summarized below.



Property	Tribarium diphosphate	Barium hydrogen phosphate	References
Molecular Weight	601.92 g/mol	233.31 g/mol	[1]
Appearance	White powder	White powder	[2][3]
Odor	Odorless	Odorless	[2][4]
Melting Point	Not Available	410 °C	[3]
Boiling Point	Not Available	Decomposes	[3]
Solubility in water	Insoluble	Slightly soluble	[2][3]
Specific Gravity	Not Available	4.165	[3]

Safety Data Sheet Summary

This section provides a summary of the safety information for **barium phosphate**, primarily focusing on tribarium diphosphate as it is the more common form. The hazards are similar for other barium salts.

Hazard Identification

Barium phosphate is classified as hazardous. The primary routes of exposure are inhalation and ingestion.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin irritation	Category 2	H315: Causes skin irritation
Eye irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity	Category 3	H335: May cause respiratory irritation



GHS Pictograms:[5]

• GHS07: Exclamation Mark

Signal Word: Warning[1][5]

First Aid Measures

Exposure Route	First Aid Procedure	References
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[6]
Skin Contact	Remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[6][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.	[6][7]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[6]

Handling and Storage



- Handling: Use in a well-ventilated area or under a chemical fume hood.[6] Avoid generating dust.[1] Avoid contact with skin, eyes, and clothing.[7] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7] Keep away from incompatible materials.

Personal Protective Equipment (PPE)

Protection Type	Recommendation	References
Eye/Face	Wear safety glasses with side- shields or chemical goggles.	[1]
Skin	Wear impervious gloves and protective clothing to prevent skin exposure.	[6]
Respiratory	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[7]

Occupational Exposure Limits

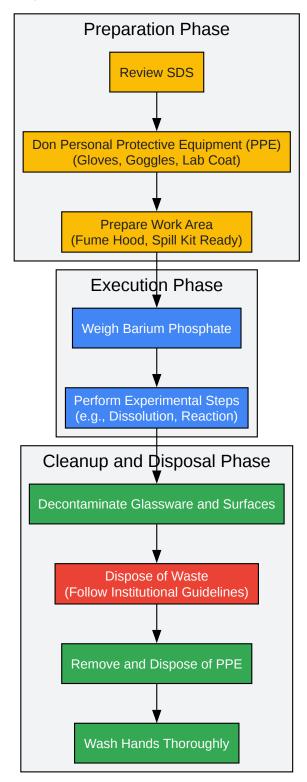
Regulatory Body	Limit	Notes	References
ACGIH TLV	0.5 mg/m³	as Ba	[8]
OSHA PEL	0.5 mg/m³	as Ba	[8]
NIOSH IDLH	50 mg/m³	as Ba	[8]

Experimental Protocol Workflow

The following diagram illustrates a general workflow for a laboratory experiment involving **barium phosphate**, emphasizing safety and handling procedures.



General Experimental Workflow for Barium Phosphate



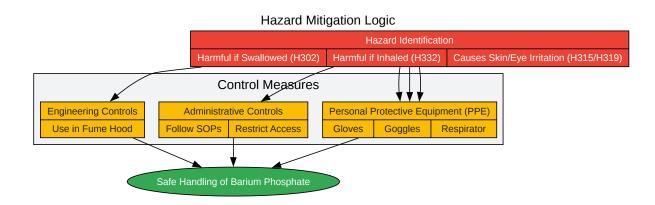
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Caption: A flowchart outlining the key steps and safety precautions for a typical laboratory experiment using **barium phosphate**.

Logical Relationship for Hazard Mitigation

The following diagram illustrates the logical relationship between identifying a hazard and implementing control measures when working with **barium phosphate**.



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Caption: A diagram showing the relationship between identified hazards of **barium phosphate** and the corresponding control measures to ensure safe handling.

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